

Technical Guide: Commercial Sourcing and Bioanalytical Application of N-Methyl-L-DOPA-d3

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Compound of Interest

Compound Name: *N-Methyl-L-DOPA-d3*

Cat. No.: *B13432278*

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Executive Summary

N-Methyl-L-DOPA-d3 (CAS: 1795785-63-5) is a stable isotope-labeled analog of N-Methyl-L-DOPA, utilized primarily as an Internal Standard (IS) in the quantitative analysis of catecholamines and Levodopa impurities via LC-MS/MS.^[1]

Unlike the antihypertensive drug Methyldopa (

-Methyldopa), N-Methyl-L-DOPA is methylated at the amine nitrogen. This structural distinction is critical in pharmaceutical quality control, where N-Methyl-L-DOPA is monitored as a specific impurity in Levodopa drug substances, and in phytochemical research involving *Mucuna pruriens*.

This guide provides a vetted supplier landscape, technical specifications, and a self-validating bioanalytical protocol for researchers requiring high-fidelity quantification of this compound.

Part 1: Technical Profile & Isomeric Distinction

Chemical Identity

Researchers must distinguish between the three common "Methyldopa" isomers to avoid catastrophic analytical errors.

Feature	N-Methyl-L-DOPA-d3 (Target)	-Methyldopa (Drug)	3-O-Methyldopa (Metabolite)
Methyl Location	Nitrogen (Amine)	Alpha-Carbon	3-Hydroxyl (Ether)
CAS Number	1795785-63-5	555-30-6 (Unlabeled)	5763-22-4 (Unlabeled)
Molecular Weight	~214.23 g/mol	211.21 g/mol	211.21 g/mol
Function	Internal Standard	Antihypertensive	COMT Metabolite
Key Fragment (MS)	Loss of or	Loss of	Loss of

Physicochemical Properties[2][3][4][5]

- Appearance: Off-white to pale beige solid.
- Solubility: Sparingly soluble in water; soluble in dilute aqueous acids (0.1 M HCl) and DMSO.
- Isotopic Purity: Typically
deuterated forms (
, ensuring minimal interference with the unlabeled analyte (
) signal.

Part 2: Commercial Supplier Landscape

The supply chain for **N-Methyl-L-DOPA-d3** is specialized. Unlike generic reagents, this compound is synthesized by boutique isotope laboratories.

Primary Manufacturers & Distributors[6]

Supplier	Catalog Ref	Purity Spec	Pack Sizes	Region
Toronto Research Chemicals (TRC)	M303827	(Chemical) (Isotopic)	1mg, 2.5mg, 25mg	North America
Simson Pharma	M450017	Custom Synthesis	Custom	India/Global
CymitQuimica	TR-M303827	Distributes TRC	25mg	Europe
Alsachim	Inquire	Custom Synthesis	Custom	Europe

Sourcing Insight: TRC (Toronto Research Chemicals) is the primary originator of the CAS 1795785-63-5 lot. Many secondary suppliers (e.g., CymitQuimica, Fisher Scientific) distribute TRC stock. For bulk requirements or GMP-grade reference standards, Simson Pharma offers custom synthesis services.

Quality Acceptance Criteria (CoA Review)

When receiving a shipment, verify the Certificate of Analysis (CoA) for:

- Proton NMR (

H-NMR): Must confirm the absence of the N-methyl singlet peak associated with the unlabeled form and the presence of the deuterated pattern.

- Mass Spectrometry: Look for the

peak at

.

- Isotopic Enrichment: Ensure

contribution is

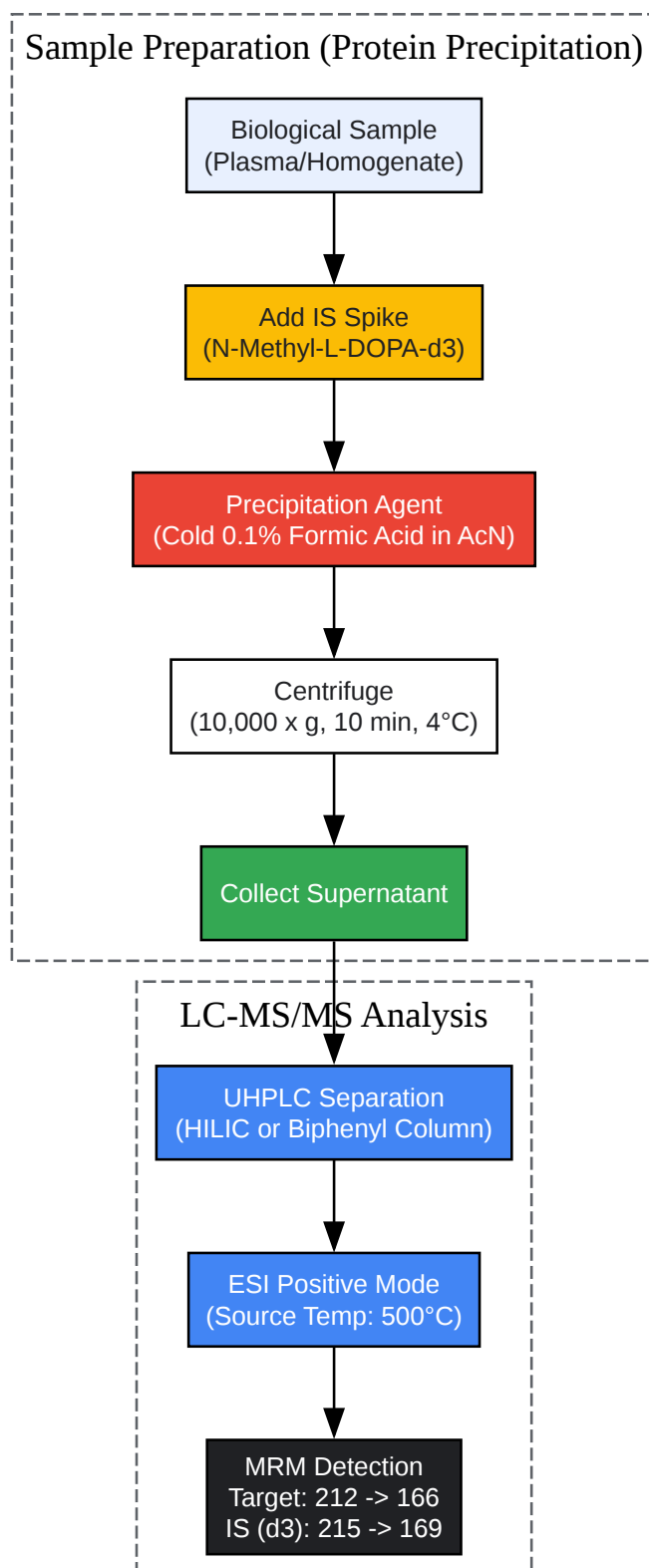
to prevent false positives in sensitive assays.

Part 3: Bioanalytical Workflow (LC-MS/MS)

The following protocol is designed for the quantification of N-Methyl-L-DOPA in human plasma or plant extracts, using **N-Methyl-L-DOPA-d3** as the internal standard.

Experimental Logic (Graphviz)

The workflow prioritizes the removal of protein interferences while retaining the polar catecholamine analyte.



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Figure 1: Optimized bioanalytical workflow for polar catecholamines. The use of acidified acetonitrile ensures protein removal while stabilizing the oxidation-prone catechol group.

Detailed Protocol

Step 1: Stock Solution Preparation

- Solvent: Dissolve 1 mg of **N-Methyl-L-DOPA-d3** in 1 mL of 0.1 M HCl. Catecholamines are unstable in alkaline or neutral non-buffered solutions due to auto-oxidation.
- Storage: Aliquot into amber glass vials and store at

C. Stable for 6 months.
- Working Standard: Dilute with water/methanol (50:50, v/v) + 0.1% formic acid to reach a concentration of 100 ng/mL.

Step 2: Sample Extraction (Protein Precipitation)

- Aliquot 50 µL of plasma/sample into a 1.5 mL Eppendorf tube.
- Add 10 µL of Working Internal Standard (**N-Methyl-L-DOPA-d3**). Vortex for 10 sec.
- Add 200 µL of ice-cold Acetonitrile containing 0.1% Formic Acid.
 - Mechanism:[2] Acidification prevents catechol oxidation; acetonitrile precipitates proteins.
- Vortex vigorously for 1 min.
- Centrifuge at 10,000 x g for 10 min at 4°C.
- Transfer supernatant to an autosampler vial.

Step 3: LC-MS/MS Parameters

- Column: Kinetex Biphenyl (100 x 2.1 mm, 2.6 µm) or HILIC (Amide).
 - Why Biphenyl? It offers superior retention for aromatic polar compounds compared to C18.
- Mobile Phase A: Water + 0.1% Formic Acid.

- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes (for Biphenyl).
- Mass Spectrometry (ESI+):

Compound	Precursor ()	Product ()	Collision Energy (eV)
N-Methyl-L-DOPA	212.1	166.1	20
N-Methyl-L-DOPA-d3	215.1	169.1	20

Note: The transition

corresponds to the loss of formic acid (

), a common fragmentation pathway for amino acids.

Part 4: Troubleshooting & Stability

Stability Concerns

Catecholamines are notoriously prone to oxidation, forming quinones which polymerize into melanin-like pigments.

- Symptom: Samples turn dark/brown; loss of MS signal.
- Prevention: Always maintain pH
 - . Add antioxidants like ascorbic acid (0.1%) or sodium metabisulfite to the extraction buffer if stability issues persist.

Isomeric Interference

If you observe a peak in the "Analyte" channel (

) at a different retention time, it is likely

-Methyldopa.

- Resolution: Ensure your chromatographic method separates N-methyl and -methyl isomers. A Biphenyl column typically separates these based on steric differences in pi-pi interactions.

References

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